

4,6-Dichloro-5-methoxypyrimidine safety data sheet and handling precautions

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Compound of Interest

Compound Name: 4,6-Dichloro-5-methoxypyrimidine

Cat. No.: B156074

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Technical Support Center: 4,6-Dichloro-5-methoxypyrimidine

This technical support center provides essential safety information, handling precautions, and troubleshooting guidance for researchers, scientists, and drug development professionals working with **4,6-Dichloro-5-methoxypyrimidine**.

Safety Data Summary

This section provides a summary of the key safety data for **4,6-Dichloro-5-methoxypyrimidine**, compiled from various safety data sheets.

Identifier	Value	Reference
CAS Number	5018-38-2	[1] [2] [3]
EC Number	225-699-1	[1] [3]
Molecular Formula	C5H4Cl2N2O	[3] [4]
Molecular Weight	179.00 g/mol	[3] [4]
Signal Word	Danger	[1] [2] [3]

Hazard Pictograms	GHS Code	Hazard Statement	Reference
Corrosion	GHS05	H314: Causes severe skin burns and eye damage.	[5] [6]
Corrosion	GHS05	H318: Causes serious eye damage.	[1] [3]
Exclamation Mark	GHS07	H302: Harmful if swallowed.	[1] [2] [3]
Exclamation Mark	GHS07	H315: Causes skin irritation.	[1]
Exclamation Mark	GHS07	H317: May cause an allergic skin reaction.	[5]
Exclamation Mark	GHS07	H319: Causes serious eye irritation.	[1]
Exclamation Mark	GHS07	H335: May cause respiratory irritation.	[7]

Precautionary Statements	Description	Reference
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Prevention		
P260	Do not breathe dust.	[5]
P261	Avoid breathing dust/fumes.	[7]
P264	Wash skin thoroughly after handling.	[1][2][5]
P270	Do not eat, drink or smoke when using this product.	[2][5]
P271	Use only outdoors or in a well-ventilated area.	[7]
P272	Contaminated work clothing must not be allowed out of the workplace.	[5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1][2][5][7]
<hr/>		
Response		
P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.	[2][5]
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][2][6]
P310	Immediately call a POISON CENTER or doctor/physician.	[6]

Storage

Keep container tightly closed
in a dry and well-ventilated
place. [\[1\]](#)[\[2\]](#)

Store in a cool place. [\[1\]](#)

Handle and store under inert
gas. [\[1\]](#)

Disposal

P501 Dispose of contents/container
to an approved waste disposal [\[2\]](#)[\[3\]](#)
plant.

Troubleshooting Guide & FAQs

This section addresses specific issues and questions that may arise during the handling and use of **4,6-Dichloro-5-methoxypyrimidine** in an experimental setting.

Q1: What are the immediate first aid measures to be taken in case of accidental eye contact?

A1: In case of eye contact, immediately rinse the eyes with plenty of water for at least 15 minutes, making sure to also wash under the eyelids.[\[2\]](#) Remove contact lenses if present and easy to do so, and continue rinsing.[\[1\]](#)[\[2\]](#) It is crucial to seek immediate medical attention.[\[2\]](#)[\[6\]](#)

Q2: What should I do if the compound comes into contact with my skin?

A2: If skin contact occurs, immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[2\]](#)[\[8\]](#) If skin irritation persists, it is important to consult a physician.[\[2\]](#) Contaminated clothing should be removed and laundered before reuse.[\[7\]](#)

Q3: What is the appropriate response to inhalation of the dust form of this compound?

A3: If you inhale the dust, move to an area with fresh air immediately.[\[1\]](#) If you are not breathing, artificial respiration should be administered.[\[1\]](#) It is advisable to consult a physician, especially if symptoms occur.[\[2\]](#)

Q4: What should be done in the event of accidental ingestion?

A4: If swallowed, rinse your mouth with water.[\[1\]](#)[\[2\]](#) Never give anything by mouth to a person who is unconscious.[\[1\]](#) Call a POISON CENTER or a doctor for medical advice.[\[2\]](#)[\[5\]](#)

Q5: How should I handle a small spill of **4,6-Dichloro-5-methoxypyrimidine** in the lab?

A5: For a minor spill, first ensure the area is well-ventilated and you are wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[7\]](#) Avoid generating dust.[\[7\]](#) Use dry clean-up procedures; you can sweep or shovel the material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#) After the material is collected, clean the spill area. Prevent the spilled material from entering drains.[\[1\]](#)[\[5\]](#)

Q6: What personal protective equipment (PPE) is recommended when working with this compound?

A6: When handling **4,6-Dichloro-5-methoxypyrimidine**, it is essential to wear appropriate PPE. This includes:

- Eye/Face Protection: Safety glasses with side-shields or a face shield are recommended.[\[1\]](#)
- Skin Protection: Handle with chemical-resistant gloves.[\[1\]](#) Gloves should be inspected before use and a proper glove removal technique should be followed.[\[1\]](#) A lab coat or protective clothing is also necessary to prevent skin contact.[\[7\]](#)
- Respiratory Protection: If working in an area with poor ventilation or where dust formation is likely, a dust mask (such as a type N95) should be used.[\[3\]](#)

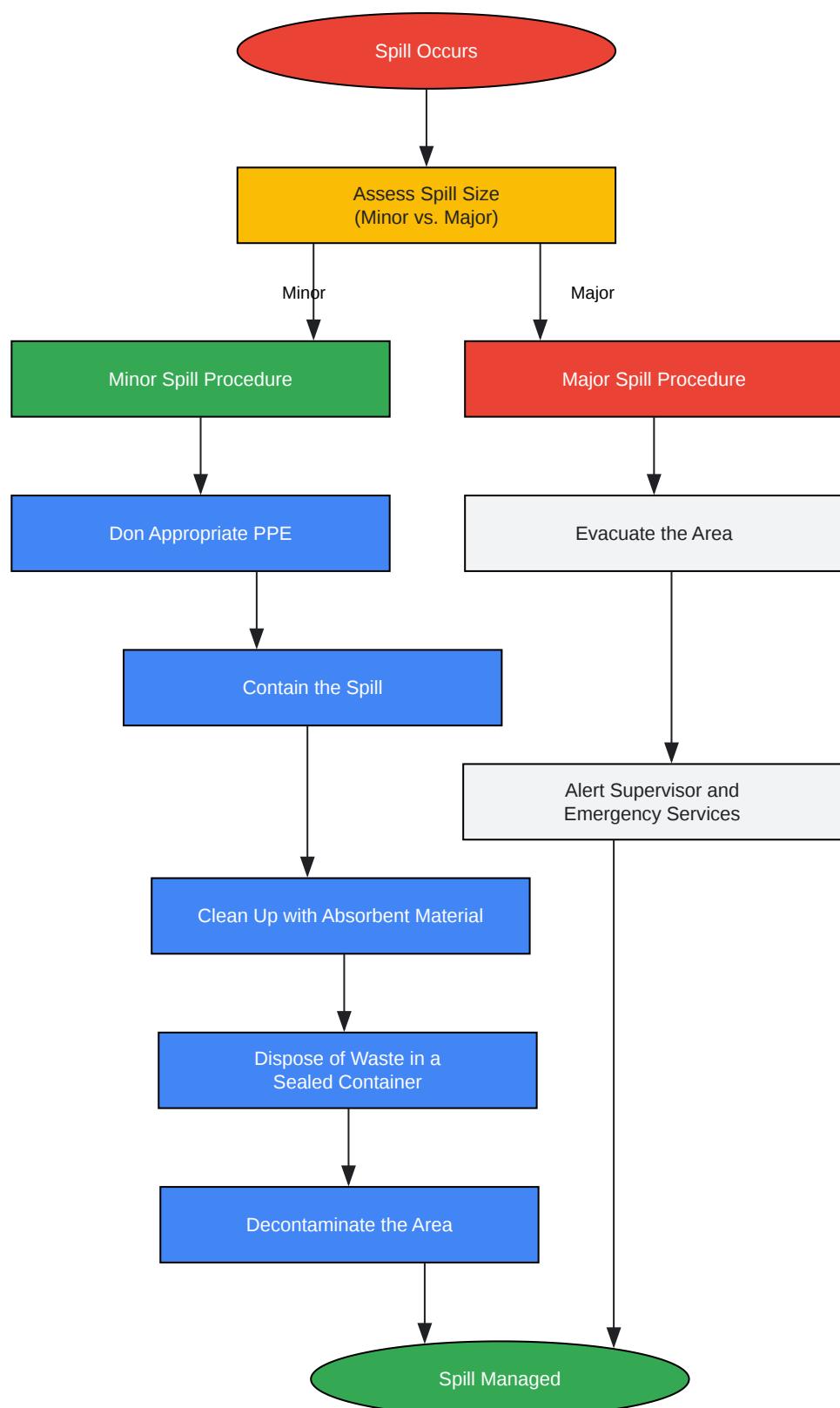
Q7: What are the proper storage conditions for **4,6-Dichloro-5-methoxypyrimidine**?

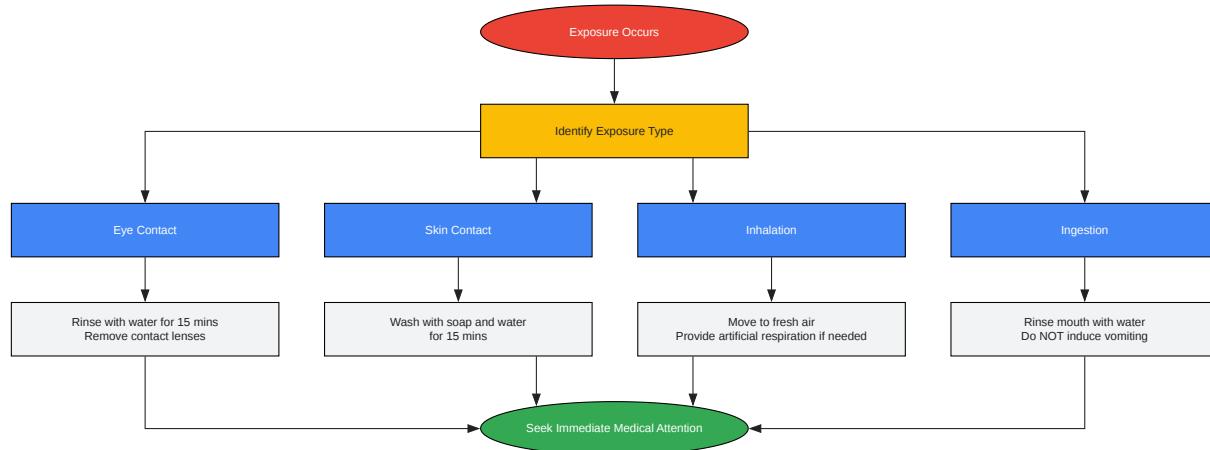
A7: The compound should be stored in a tightly closed container in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#) It is also recommended to store it in a cool place and handle it under an inert gas.[\[1\]](#)

Experimental Workflows & Protocols

Chemical Spill Response Workflow

The following diagram outlines the logical steps to follow in the event of a chemical spill involving **4,6-Dichloro-5-methoxypyrimidine**.





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